

chemical structure and properties of 3-Hydroxy-1,2-dimethoxyxanthone

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Compound of Interest

Compound Name: 3-Hydroxy-1,2-dimethoxyxanthone

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An In-depth Technical Guide to 3-Hydroxy-1,2-dimethoxyxanthone

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Hydroxy-1,2-dimethoxyxanthone is a naturally occurring xanthone derivative that has been isolated from plant species of the Polygala genus.[1][2] Xanthones are a class of polyphenolic compounds known for their diverse pharmacological activities, which has drawn the attention of the scientific community for potential therapeutic applications. This technical guide provides a comprehensive overview of the chemical structure, properties, and available biological data for **3-Hydroxy-1,2-dimethoxyxanthone**. The document is intended to serve as a foundational resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

Chemical Structure and Physicochemical Properties

3-Hydroxy-1,2-dimethoxyxanthone, with the systematic name 3-hydroxy-1,2-dimethoxy-9H-xanthen-9-one, possesses a tricyclic ring system characteristic of the xanthone scaffold. The core structure consists of a dibenzo-γ-pyrone framework with hydroxyl and methoxy substitutions on one of the phenyl rings.

Table 1: Physicochemical Properties of 3-Hydroxy-1,2-dimethoxyxanthone



Property	Value	Reference
Molecular Formula	C15H12O5	[1]
Molecular Weight	272.25 g/mol	[1]
CAS Number	20362-27-0	[2]
Appearance	Solid (specific color and form may vary based on purity)	N/A
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	N/A

Crystallographic Data

The molecular structure of **3-Hydroxy-1,2-dimethoxyxanthone** has been elucidated by single-crystal X-ray diffraction.[1] The tricyclic unit is reported to be essentially planar.[1] In the crystalline state, molecules are linked by intermolecular O—H···O hydrogen bonds, forming chains.[1]

Table 2: Crystal Data and Structure Refinement for **3-Hydroxy-1,2-dimethoxyxanthone**



Parameter	Value
Crystal system	Triclinic
Space group	P-1
a (Å)	7.338 (2)
b (Å)	7.824 (3)
c (Å)	11.964 (4)
α (°)	94.634 (4)
β (°)	93.561 (4)
y (°)	115.027 (4)
Volume (ų)	616.8 (3)
Z	2
Radiation type	Μο Κα
Temperature (K)	293
R_int	0.037
Final R indexes [I > $2\sigma(I)$]	R1 = 0.063
R indexes (all data)	wR2 = 0.190

Data sourced from Acta Crystallographica Section E: Structure Reports Online.[1]

Spectroscopic Data

Detailed spectroscopic data is essential for the unambiguous identification and characterization of a chemical compound. At present, specific ¹H NMR, ¹³C NMR, IR, and mass spectrometry data for **3-Hydroxy-1,2-dimethoxyxanthone** are not readily available in the reviewed scientific literature. The following tables are provided as placeholders for future experimental findings.

Table 3: ¹H Nuclear Magnetic Resonance (NMR) Spectroscopic Data



Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
-	-	-	Data not available

Table 4: 13C Nuclear Magnetic Resonance (NMR) Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
-	Data not available

Table 5: Infrared (IR) Spectroscopic Data

Wavenumber (cm ⁻¹)	Assignment
-	Data not available

Table 6: Mass Spectrometry (MS) Data

m/z	Interpretation
-	Data not available

Biological Activity

Xanthones as a chemical class are known to exhibit a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer properties.[3][4]

Antioxidant Activity

Some studies on extracts containing **3-Hydroxy-1,2-dimethoxyxanthone** have reported anti-oxidation activities.[3] However, specific quantitative data, such as IC_{50} values from assays like DPPH or ABTS for the pure compound, are not currently available in the literature. The antioxidant potential of xanthones is often attributed to their ability to donate a hydrogen atom from a phenolic hydroxyl group to scavenge free radicals.



Table 7: Summary of Biological Activity for 3-Hydroxy-1,2-dimethoxyxanthone

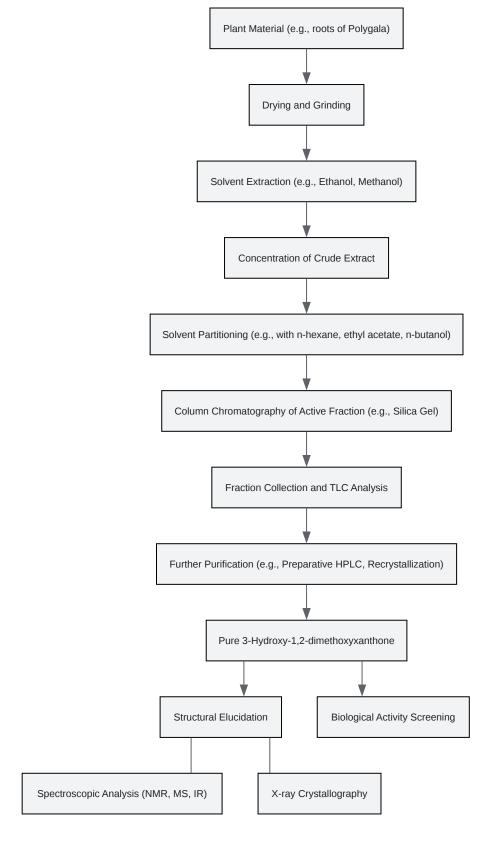
Activity	Assay	Result (e.g., IC50)
Antioxidant	DPPH radical scavenging	Data not available
Antioxidant	ABTS radical scavenging	Data not available
Cytotoxicity	Various cell lines (e.g., MCF-7, HeLa)	Data not available

Experimental Protocols Isolation from Natural Sources

The following is a generalized protocol for the isolation of xanthones from plant material, based on methods described for related compounds from the Polygala genus.[5][6]

Workflow for Isolation and Characterization





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Caption: General workflow for the isolation and characterization of **3-Hydroxy-1,2-dimethoxyxanthone**.

- Plant Material Preparation: The relevant plant part (e.g., roots) is collected, dried, and ground into a fine powder.
- Extraction: The powdered material is extracted with a suitable organic solvent, such as ethanol or methanol, typically using maceration or Soxhlet extraction.
- Concentration: The solvent is removed under reduced pressure to yield a crude extract.
- Fractionation: The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity (e.g., n-hexane, ethyl acetate, and n-butanol) to separate compounds based on their polarity.
- Chromatographic Separation: The fraction containing the target compound (often the ethyl acetate fraction for xanthones) is subjected to column chromatography on a stationary phase like silica gel. A gradient elution system (e.g., a mixture of n-hexane and ethyl acetate with increasing polarity) is used to separate the components.
- Purification: Fractions containing the compound of interest, as identified by Thin Layer Chromatography (TLC), are combined and may require further purification steps such as preparative HPLC or recrystallization to obtain the pure compound.
- Structure Elucidation: The structure of the isolated compound is confirmed using spectroscopic methods including NMR (¹H and ¹³C), mass spectrometry, and IR spectroscopy.

Single-Crystal X-ray Diffraction

The following is a general procedure for obtaining crystallographic data.

- Crystal Growth: Single crystals suitable for X-ray diffraction are grown by slow evaporation of a solution of the purified compound in an appropriate solvent or solvent mixture.
- Data Collection: A suitable crystal is mounted on a diffractometer. X-ray diffraction data is collected at a specific temperature (e.g., 293 K) using a specific radiation source (e.g., Mo



Kα).[1]

• Structure Solution and Refinement: The collected data is processed, and the crystal structure is solved using direct methods and refined by full-matrix least-squares on F².[1]

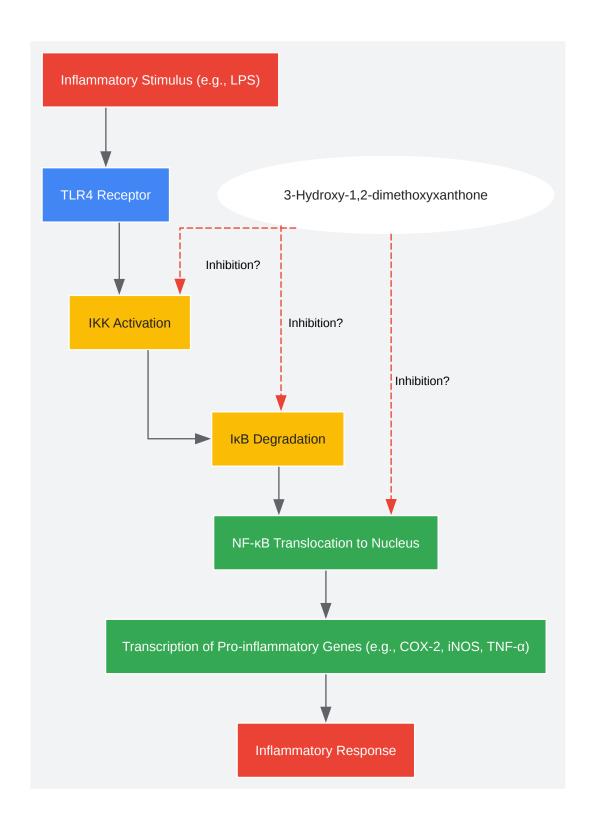
Signaling Pathways and Mechanism of Action

The specific signaling pathways modulated by **3-Hydroxy-1,2-dimethoxyxanthone** have not yet been elucidated. However, many xanthones are known to exert their biological effects through various mechanisms, including:

- Antioxidant Effects: Direct scavenging of reactive oxygen species (ROS) and reactive nitrogen species (RNS).
- Anti-inflammatory Effects: Inhibition of pro-inflammatory enzymes such as cyclooxygenase (COX) and lipoxygenase (LOX), and modulation of inflammatory signaling pathways like NF- KB and MAPK.
- Anticancer Effects: Induction of apoptosis, cell cycle arrest, and inhibition of metastasis and angiogenesis.

The diagram below illustrates a generalized signaling pathway that is often implicated in the anti-inflammatory effects of natural polyphenolic compounds, which could be relevant for **3-Hydroxy-1,2-dimethoxyxanthone**.





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Caption: Postulated inhibitory effect of **3-Hydroxy-1,2-dimethoxyxanthone** on the NF-κB signaling pathway.



Conclusion and Future Directions

3-Hydroxy-1,2-dimethoxyxanthone is a natural product with a well-defined chemical structure. While its presence in certain plant species and general antioxidant properties have been noted, there is a significant lack of detailed spectroscopic and pharmacological data in the current scientific literature. Future research should focus on:

- Complete spectroscopic characterization (NMR, IR, MS).
- Quantitative assessment of its biological activities, including antioxidant, anti-inflammatory, and cytotoxic effects, to determine IC₅₀ values.
- Elucidation of its mechanism(s) of action and identification of specific molecular targets and signaling pathways.
- Development of efficient synthetic routes to enable further pharmacological studies.

This guide serves as a starting point for researchers interested in exploring the therapeutic potential of this and other related xanthones. The provided information, particularly the crystallographic data, offers a solid foundation for future in-silico and in-vitro studies.

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- To cite this document: BenchChem. [chemical structure and properties of 3-Hydroxy-1,2-dimethoxyxanthone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12361342#chemical-structure-and-properties-of-3-hydroxy-1-2-dimethoxyxanthone]

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